



Application Notes and Protocols for IR-820 in Small Animal Imaging

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Compound of Interest		
Compound Name:	IR-820	
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These application notes provide a comprehensive guide to the use of the near-infrared (NIR) fluorescent dye **IR-820** for in vivo imaging in small animal models. This document outlines recommended dosages, detailed experimental protocols, and key mechanistic insights to facilitate successful and reproducible imaging studies.

Overview of IR-820 for In Vivo Imaging

IR-820 is a versatile and cost-effective heptamethine cyanine dye with excitation and emission maxima in the near-infrared spectrum, typically around 710 nm and 820 nm, respectively[1][2]. This spectral range is advantageous for in vivo imaging due to reduced tissue autofluorescence and deeper photon penetration compared to visible light[3]. Upon intravenous administration, **IR-820** rapidly binds to serum albumin, which significantly enhances its fluorescence signal and extends its circulation half-life[1][2][4]. This property makes it an excellent blood pool contrast agent for applications such as angiography and assessing vascular permeability in diseased tissues, including tumors and sites of injury[1][2].

Quantitative Data Summary

The following tables summarize reported dosages and administration routes for **IR-820** in various small animal imaging applications.

Table 1: IR-820 Dosage and Administration in Mice



Application	Animal Model	Concentrati on	Volume	Dosage/Ro ute	Reference
General NIR Imaging	Hairless SKH1/SKH1 Mice	0.2 mM in PBS	100 μL	Intravenous (IV) or Intraperitonea I (IP)	[1][5]
NIR-II Cerebrovasc ular Imaging	Mice	0.5 mg/mL in PBS	200 μL	Intravenous (IV)	[6][7]
NIR-II Tumor Imaging	4T1 Tumor- bearing Balb/c Mice	75 μΜ	150 μL	Intravenous (IV)	[8]
Tumor Imaging	Mouse with neck tumor	Not Specified	100 μL	Intravenous (IV)	[1][9]
Tumor Imaging (Direct Injection)	Transgenic Mouse Model	Not Specified	100 μL	Intratumoral	[1][9]
Stroke Imaging	Mouse with thrombotic stroke	Not Specified	100 μL	Intravenous (IV)	[1][9]
Photothermal Therapy	Subcutaneou s tumor- bearing mice	2 mg/mL in PBS	100 μL	Intramuscular	[6]

Experimental Protocols Preparation of IR-820 Solution

A standard protocol for preparing **IR-820** for injection involves dissolving the powdered dye in a sterile, biocompatible solvent.

Materials:



- IR-820 powder
- Phosphate-buffered saline (PBS), sterile

Procedure:

- Freshly prepare the **IR-820** solution before each experiment to ensure optimal fluorescence.
- Weigh the appropriate amount of IR-820 powder to achieve the desired concentration (e.g., 0.2 mM).
- Dissolve the powder in sterile PBS.
- Vortex the solution until the dye is completely dissolved.
- Draw the required volume (e.g., 100 μL) into a sterile syringe for injection.[1][5]

Animal Handling and Anesthesia

Proper animal handling and anesthesia are critical for successful and ethical in vivo imaging.

Procedure:

- Anesthetize the animal (e.g., mouse or rat) using a suitable anesthetic agent, such as isoflurane.
- Induce anesthesia in an induction chamber (2-5% isoflurane) and maintain it using a nose cone (1.0-2.5% isoflurane) during the imaging procedure.[10]
- Place the anesthetized animal on a heated stage within the imaging system to maintain body temperature.[10]

Administration of IR-820

The route of administration depends on the specific research question.

• Intravenous (IV) Injection: For systemic applications like blood pool imaging and tumor visualization via the enhanced permeability and retention (EPR) effect, administer the IR-820 solution via the tail vein.[5][8]



- Intraperitoneal (IP) Injection: This route can also be used for systemic delivery, with peak fluorescence signals typically observed later than with IV injection.[1][5]
- Intratumoral/Intramuscular Injection: For localized studies or photothermal therapy, inject the dye directly into the target tissue.[6][9]

In Vivo Imaging Procedure

Imaging System:

- Use an in vivo imaging system (IVIS) equipped for near-infrared fluorescence imaging.[2]
- **Imaging Parameters:**
- Excitation Wavelength: ~710 nm[1][2][5]
- Emission Wavelength: ~820 nm[1][2][5]
- Acquire images at various time points post-injection to monitor the biodistribution and clearance of the dye. For instance, imaging can be performed immediately after injection and then serially for several hours to days.[5][8]

Visualizations Signaling Pathway and Mechanism of Action

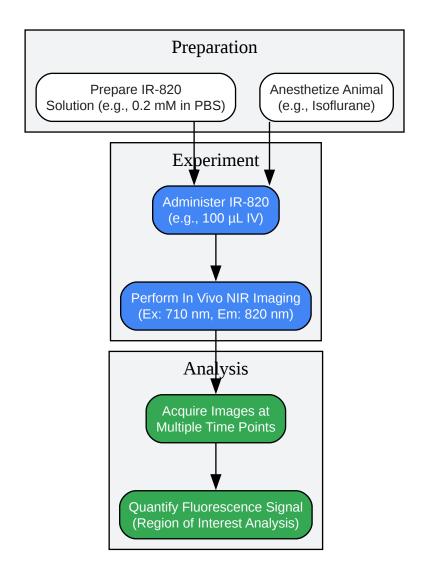


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Caption: In vivo activation and tumor targeting of IR-820.

Experimental Workflow





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Caption: A typical workflow for small animal imaging with IR-820.

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